

# Safe handling and storage procedures for Methyl 2,6-dichloroisonicotinate

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Compound of Interest

Compound Name: Methyl 2,6-dichloroisonicotinate

Cat. No.: B108784

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## **Application Notes and Protocols for Methyl 2,6dichloroisonicotinate**

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Methyl 2,6-dichloroisonicotinate** (CAS No: 42521-09-5). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## **Hazard Identification and Safety Precautions**

**Methyl 2,6-dichloroisonicotinate** is a chemical compound used in laboratory research and as a pharmaceutical intermediate.[1][2] It is classified as an irritant and requires careful handling to avoid adverse health effects.

#### GHS Hazard Classification:

• Skin Irritation: Category 2[1][3]

Serious Eye Irritation: Category 2/2A[1][3]

Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[1][3]

Hazard Statements:



- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

#### **Precautionary Statements:**

- Prevention:
  - P261: Avoid breathing dust, mist, or spray.[1]
  - P264: Wash skin thoroughly after handling.[1]
  - P271: Use only outdoors or in a well-ventilated area.[1]
  - P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- · Response:
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
  - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
     [3]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
  - P319: Get medical help if you feel unwell.[4]
- Storage:
  - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4]
  - P405: Store locked up.[3]
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[4]



It is important to note that some suppliers may classify this compound as non-hazardous. However, given the available data indicating potential hazards, it is prudent to handle it with the precautions outlined above.

**Quantitative Data Summary** 

| Property               | Value  | Source(s) |
|------------------------|--|-----------|
| Molecular Formula      | C7H5Cl2NO2   | [1][4]    |
| Molecular Weight       | 206.02 g/mol   | [4][5]    |
| Physical State         | Solid  | [6]       |
| CAS Number             | 42521-09-5   | [5]       |
| Storage Temperature    | Refrigerated (0-10°C)  | [6]       |
| Incompatible Materials | Strong oxidizing agents,<br>bases, amines, reducing<br>agents. | [3]       |

# Experimental Protocol: Safe Handling During a Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines the safe handling of **Methyl 2,6-dichloroisonicotinate** in a typical cross-coupling reaction.

#### Materials:

- Methyl 2,6-dichloroisonicotinate
- Boronic acid derivative
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous solvent (e.g., Toluene, Dioxane)



- Schlenk flask or similar reaction vessel
- Nitrogen or Argon gas supply
- Magnetic stirrer and heating mantle
- Appropriate work-up and purification reagents and equipment

#### Procedure:

- Preparation:
  - Don appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
  - Conduct the entire experiment in a certified chemical fume hood.
  - Ensure an eyewash station and safety shower are readily accessible.[3]
- Reaction Setup:
  - Place the Schlenk flask on the magnetic stirrer within the fume hood.
  - Under a gentle stream of inert gas (N<sub>2</sub> or Ar), add Methyl 2,6-dichloroisonicotinate, the boronic acid derivative, the palladium catalyst, and the base to the flask.
  - Add the anhydrous solvent via a syringe or cannula.
  - Equip the flask with a condenser and ensure a continuous flow of inert gas.
- Reaction:
  - Begin stirring and slowly heat the reaction mixture to the desired temperature using the heating mantle.
  - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Work-up and Purification:



- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by slowly adding water or a saturated aqueous solution of ammonium chloride.
- Perform the liquid-liquid extraction in the fume hood.
- Concentrate the organic phase using a rotary evaporator with the trap cooled by a dry ice/acetone bath.
- Purify the crude product by column chromatography or recrystallization in the fume hood.
- Waste Disposal:
  - Dispose of all chemical waste, including solvents and contaminated materials, in appropriately labeled hazardous waste containers according to institutional and local regulations.

## **Spill and Emergency Procedures**

- Small Spills:
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
  - Collect the absorbed material into a sealed container for hazardous waste disposal.
  - Clean the spill area with an appropriate solvent and then with soap and water.
- Large Spills:
  - Evacuate the area and prevent entry.
  - Alert emergency personnel.
  - If safe to do so, contain the spill to prevent it from entering drains.
- First Aid:



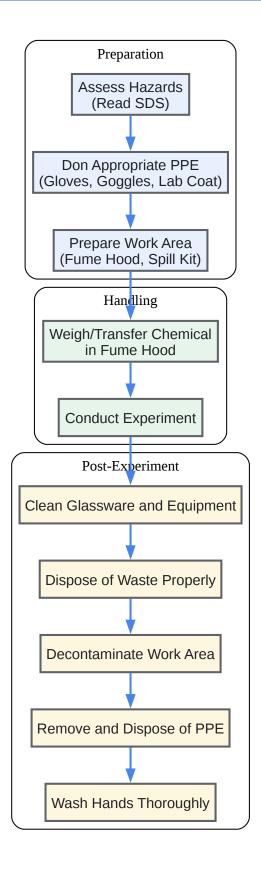
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] If irritation persists, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
   occasionally lifting the upper and lower eyelids.[7] Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen.
   Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## **Storage Procedures**

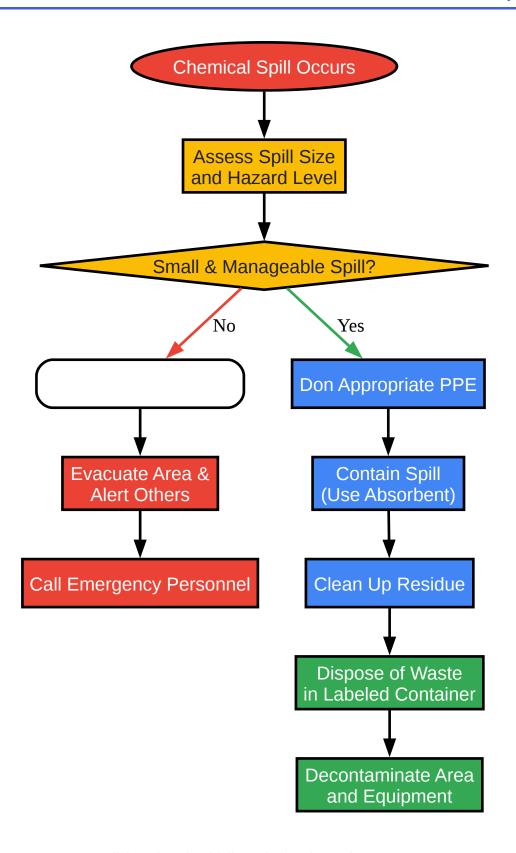
- Store Methyl 2,6-dichloroisonicotinate in a tightly closed container in a cool, dry, and well-ventilated area.
- A refrigerated environment (0-10°C) is recommended for long-term storage.[6]
- Store away from incompatible materials such as strong oxidizing agents, bases, and amines.
   [3]
- Keep in a locked storage area.[3]

## **Visualizations**









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